

# Technical Support Center: 2,4,7,9-Tetramethyldecane-4,7-diol Experiments

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 2,4,7,9-Tetramethyldecane-4,7-diol

Cat. No.: B101085

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2,4,7,9-Tetramethyldecane-4,7-diol** and its more commonly used analogue, 2,4,7,9-Tetramethyl-5-decyne-4,7-diol (TMDD).

## Properties of 2,4,7,9-Tetramethyl-5-decyne-4,7-diol (TMDD)

For clarity, this guide will focus on 2,4,7,9-Tetramethyl-5-decyne-4,7-diol (TMDD), a closely related and more commercially significant compound, often used as a non-ionic surfactant.<sup>[1][2][3][4][5]</sup> The troubleshooting principles outlined are broadly applicable to diol compounds in experimental settings.

Property	Value	Source
Chemical Formula	C14H26O2	[1]
CAS Number	126-86-3	[1]
Molecular Weight	226.36 g/mol	PubChem
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	~220-230°C	[1]
Melting Point	~ -10°C	[1]
Solubility	Soluble in organic solvents (e.g., ethanol, acetone); insoluble in water.	[1]
Key Applications	Non-ionic surfactant, wetting agent, anti-foaming agent in coatings, inks, adhesives, pesticides, and personal care products.	[1][2][3]

## General Experimental Workflow

The following diagram outlines a typical workflow for experiments involving the synthesis and purification of diol compounds like TMDD.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. nbinnno.com [nbinnno.com]

- 3. 2,4,7,9-Tetramethyldec-5-decyne-4,7-diol: physicochemical properties and (eco)toxicological effects\_Chemicalbook [chemicalbook.com]
- 4. 2,4,7,9-TETRAMETHYL-5-DECYNE-4,7-DIOL ETHOXYLATE | 9014-85-1 [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: 2,4,7,9-Tetramethyldecane-4,7-diol Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101085#troubleshooting-guide-for-2-4-7-9-tetramethyldecane-4-7-diol-experiments]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)